

RO-76: An In-depth Technical Guide on Solubility and Stability

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Compound of Interest

Compound Name: RO-76

Cat. No.: B15616240

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability characteristics of **RO-76**, also known as Basic Red 76. The information compiled herein is intended to support research, development, and formulation activities involving this compound. All quantitative data is presented in clear, tabular formats, and generalized experimental protocols are detailed to provide a framework for laboratory assessment.

Core Compound Identification

RO-76 is chemically identified as [7-Hydroxy-8-[(2-methoxyphenyl)azo]-2-naphthyl]-trimethylammonium chloride^[1]. It is a cationic monoazo dye primarily used as a direct hair colorant.

Solubility Characteristics

The solubility of a compound is a critical physicochemical property that influences its bioavailability and formulation. **RO-76** exhibits solubility in various common laboratory solvents.

Quantitative Solubility Data

The following table summarizes the known solubility of **RO-76** at room temperature.

Solvent	Solubility (g/L)	Reference
Water	10 - 100	[2] [3]
Ethanol	0.3 - 3	[2]
DMSO	1 - 10	[2]

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

While specific experimental protocols for **RO-76** are not detailed in the available literature, a standard and widely accepted method for determining equilibrium solubility is the shake-flask method. This protocol provides a general framework for assessing the solubility of a compound like **RO-76**.

Objective: To determine the saturation concentration of **RO-76** in a specific solvent at a controlled temperature.

Materials:

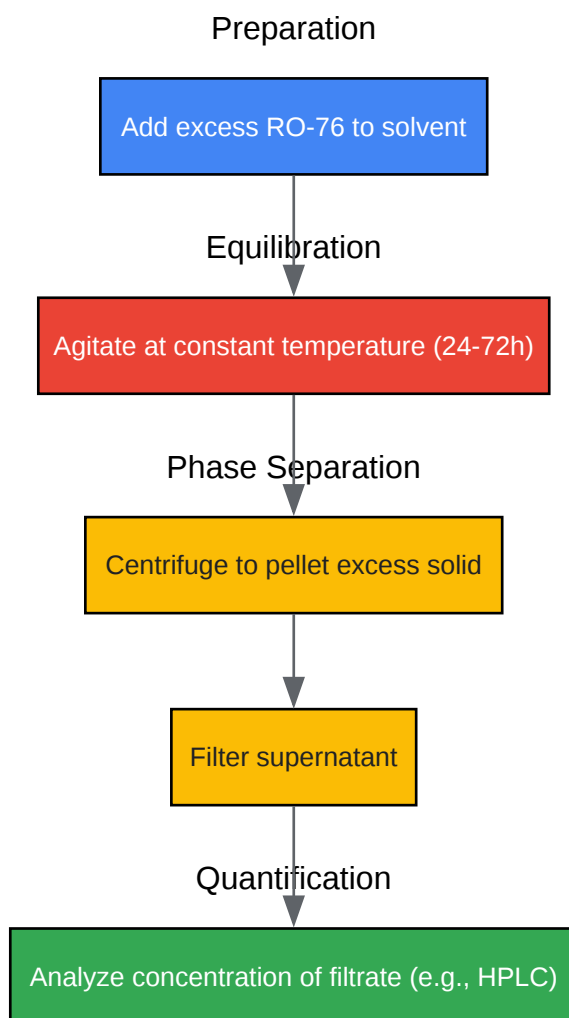
- **RO-76** (solid form)
- Solvent of interest (e.g., water, ethanol, DMSO)
- Glass flasks with stoppers
- Shaking incubator or orbital shaker
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or a validated spectrophotometric method for concentration analysis.

- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of solid **RO-76** to a series of flasks containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.
- Equilibration: Seal the flasks and place them in a shaking incubator set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the flasks for a predetermined period (typically 24-72 hours) to allow the system to reach equilibrium.
- Phase Separation: After equilibration, remove the flasks and allow them to stand to let the excess solid settle. To further separate the solid from the liquid phase, centrifuge an aliquot of the suspension at a high speed.
- Sample Collection: Carefully withdraw a sample from the supernatant, ensuring no solid particles are disturbed. For further clarification, the sample can be filtered through a chemically inert syringe filter.
- Quantification: Analyze the concentration of **RO-76** in the clear, saturated solution using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Data Analysis: The determined concentration represents the equilibrium solubility of **RO-76** in the specific solvent at the tested temperature.

Workflow for Shake-Flask Solubility Determination



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General workflow for determining equilibrium solubility.

Stability Characteristics

The stability of a compound under various environmental conditions is crucial for determining its shelf-life and appropriate storage conditions.

General Stability Profile

RO-76 is reported to be stable when stored in a refrigerator and protected from light^[1].

Experimental Protocol: Stability Assessment

A comprehensive stability study for a compound like **RO-76** would typically involve long-term and accelerated testing under controlled environmental conditions, as guided by ICH (International Council for Harmonisation) guidelines.

Objective: To evaluate the stability of **RO-76** over time under various temperature, humidity, and light conditions.

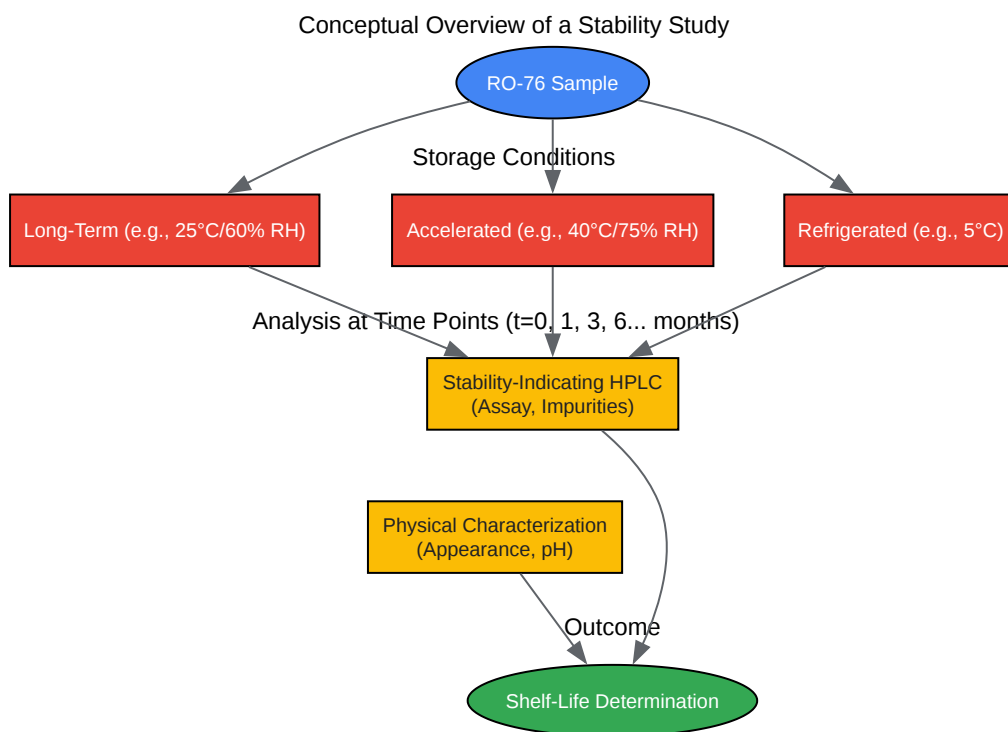
Materials:

- **RO-76** (pure substance or in a specific formulation)
- Stability chambers with controlled temperature and humidity
- Photostability chamber
- Appropriate sample containers (e.g., vials)
- Validated stability-indicating analytical method (e.g., HPLC) to detect and quantify the parent compound and any degradation products.

Procedure:

- Sample Preparation: Prepare multiple samples of **RO-76** in the desired form (solid or solution) and store them in appropriate containers.
- Storage Conditions: Place the samples in stability chambers under various conditions. According to ICH guidelines, these typically include:
 - Long-term: $25\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$
 - Accelerated: $40\text{ }^{\circ}\text{C} \pm 2\text{ }^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
 - Refrigerated: $5\text{ }^{\circ}\text{C} \pm 3\text{ }^{\circ}\text{C}$

- **Time Points:** Withdraw samples at predetermined time intervals (e.g., 0, 3, 6, 9, 12, 18, 24, 36 months for long-term studies; 0, 1, 2, 3, 6 months for accelerated studies).
- **Analysis:** At each time point, analyze the samples using a validated stability-indicating method to determine the concentration of **RO-76** and the presence of any degradation products. Physical properties such as appearance, color, and pH (for solutions) should also be monitored.
- **Photostability:** Expose samples to a controlled amount of light in a photostability chamber to assess light sensitivity.
- **Data Evaluation:** Analyze the data to determine the rate of degradation and establish a re-test period or shelf-life.



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Conceptual overview of a typical stability study.

Signaling Pathways

Based on available scientific literature, **RO-76** (Basic Red 76) is primarily characterized as a dye and is not associated with specific signaling pathways in the context of a therapeutic agent. Its mechanism of action is related to its properties as a colorant. Therefore, a signaling pathway diagram for **RO-76** is not applicable.

Conclusion

This technical guide provides essential information on the solubility and stability of **RO-76** (Basic Red 76). The compound exhibits moderate solubility in water and limited solubility in common organic solvents. It is stable under refrigerated and dark conditions. The provided experimental protocols offer a standardized approach for further laboratory investigation of these critical properties. Researchers and drug development professionals should consider these characteristics when formulating products containing **RO-76**.

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References

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